

Norharman-d7 supplier and purchasing information

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Compound of Interest

Compound Name: Norharman-d7

Cat. No.: B13445073

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Norharman-d7: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this guide provides an in-depth overview of **Norharman-d7**, a deuterated analog of the beta-carboline alkaloid Norharman. This document details its supplier and purchasing information, physicochemical properties, and its application in experimental settings, particularly as an internal standard in mass spectrometry-based analyses. Furthermore, it elucidates the key signaling pathway associated with its non-deuterated counterpart, Norharman.

Supplier and Purchasing Information

Norharman-d7 is available from a range of chemical suppliers specializing in stable isotope-labeled compounds and analytical standards. The following table summarizes purchasing information from several prominent suppliers to aid in procurement decisions.

Supplier	Catalog Number	Purity/Isotopic Purity	Available Quantities	Price (USD)
Pharmaffiliates	PA STI 069200	Data not specified	Inquire	Inquire
Santa Cruz Biotechnology	sc-212423	98% Purity, 97.4% Isotopic Purity[1]	Inquire	Inquire
MyBioSource	MBS6110041	Data not specified	1 mg, 5x1 mg	\$625 (1 mg), \$2,630 (5x1 mg) [2]
LGC Standards	TRC-N700002	>95% (HPLC)	1 mg, 10 mg	Inquire
Clinivex	RCLST200007	Data not specified	Inquire	Inquire
MedchemExpress	HY-116538S	Data not specified	Inquire	Inquire
CymitQuimica	TR-N700002	Data not specified	1 mg, 10 mg	Inquire

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **Norharman-d7** is essential for its proper handling, storage, and application in experimental work.

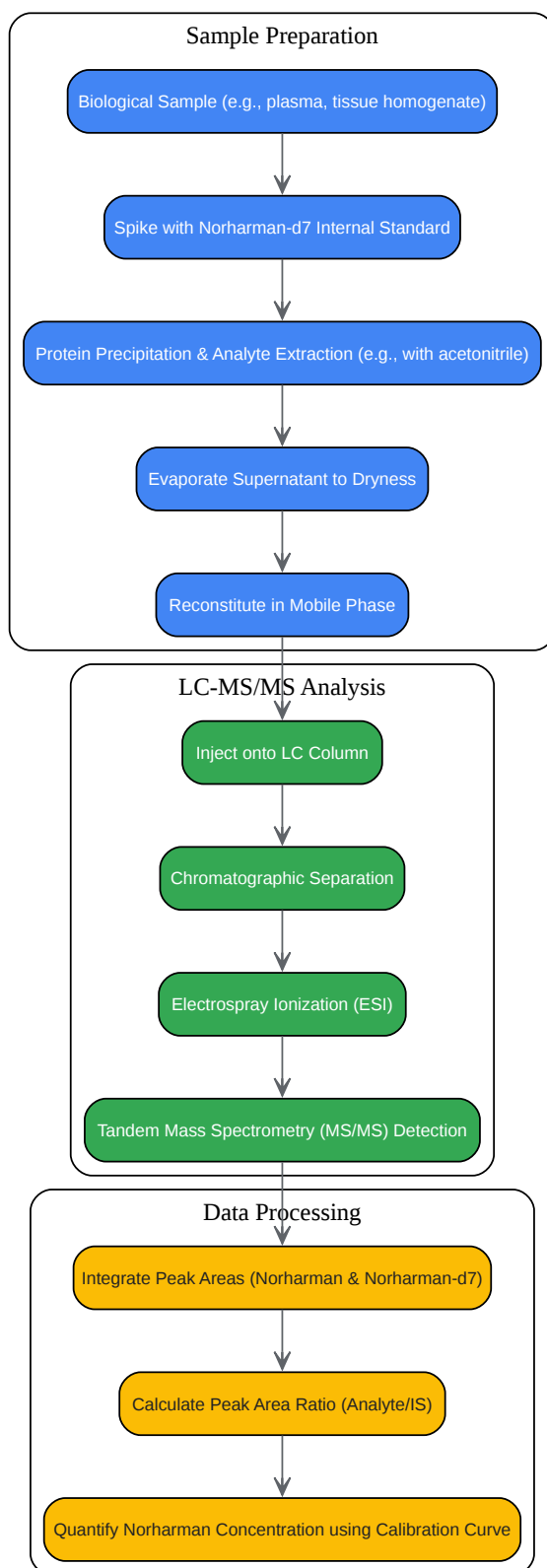
Property	Value	Source
CAS Number	1216503-21-7	Pharmaffiliates[3], LGC Standards
Molecular Formula	C ₁₁ HD ₇ N ₂	Pharmaffiliates[3], Santa Cruz Biotechnology[1]
Molecular Weight	175.24 g/mol	Pharmaffiliates[3], Santa Cruz Biotechnology[1]
Appearance	Beige to Brown Solid	Pharmaffiliates[3]
Storage Conditions	-20°C Refrigerator	LGC Standards, Clinivex
Solubility	DMSO (Slightly), Methanol (Slightly)	Clinivex
Shipping Conditions	Ambient	Pharmaffiliates[3]

Experimental Applications and Protocols

Norharman-d7 is primarily utilized as an internal standard in quantitative analyses by liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its deuterated nature allows it to be distinguished from the endogenous, non-deuterated Norharman, while exhibiting nearly identical chemical and physical behavior during sample preparation and analysis. This ensures accurate quantification of the target analyte by correcting for variations in sample extraction, injection volume, and instrument response.

Experimental Protocol: Norharman-d7 as an Internal Standard for LC-MS/MS Analysis

The following protocol provides a general framework for the use of **Norharman-d7** as an internal standard for the quantification of Norharman in biological matrices. This protocol is based on established methodologies for the use of stable isotope-labeled internal standards in LC-MS/MS.



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Figure 1: A generalized workflow for the use of **Norharman-d7** as an internal standard in LC-MS/MS analysis.

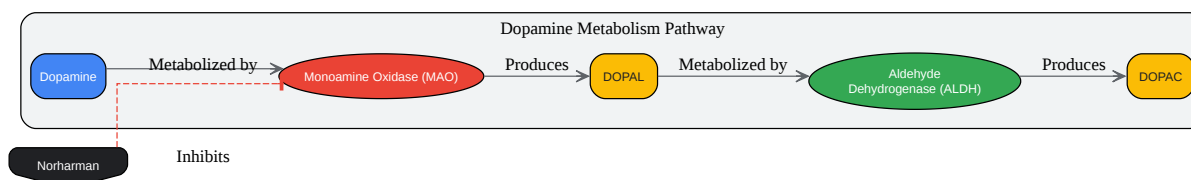
Methodology:

- Preparation of Standard Solutions: Prepare a stock solution of **Norharman-d7** in a suitable organic solvent (e.g., methanol or DMSO). From this stock, prepare a working solution at a concentration appropriate for spiking into samples.
- Sample Preparation:
 - To a known volume or weight of the biological sample (e.g., plasma, urine, or tissue homogenate), add a precise volume of the **Norharman-d7** internal standard working solution.
 - Perform a protein precipitation step by adding a solvent such as acetonitrile. Vortex mix and centrifuge to pellet the precipitated proteins.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
 - Reconstitute the dried extract in the mobile phase used for the LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Inject the reconstituted sample onto an appropriate liquid chromatography column (e.g., a C18 column) for separation of the analyte from other matrix components.
 - The eluent from the LC column is introduced into the mass spectrometer, typically using an electrospray ionization (ESI) source.
 - The mass spectrometer is operated in multiple reaction monitoring (MRM) mode to detect specific precursor-to-product ion transitions for both Norharman and **Norharman-d7**.
- Data Analysis:
 - Integrate the peak areas for both the Norharman analyte and the **Norharman-d7** internal standard.

- Calculate the ratio of the peak area of Norharman to the peak area of **Norharman-d7**.
- Construct a calibration curve using known concentrations of Norharman spiked into a blank matrix and the same concentration of **Norharman-d7**.
- Determine the concentration of Norharman in the unknown samples by comparing their peak area ratios to the calibration curve.

Core Signaling Pathway: Monoamine Oxidase Inhibition

The non-deuterated parent compound, Norharman, is a known inhibitor of monoamine oxidases (MAO), enzymes crucial for the metabolism of various neurotransmitters. The primary mechanism of action of Norharman involves the inhibition of MAO-A and MAO-B, which are located on the outer mitochondrial membrane. This inhibition leads to an increase in the synaptic concentration of monoamine neurotransmitters such as dopamine.



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